

Application Notes and Protocols for the Hydrogenation Synthesis of Hexamethylenediamine (HTDA)

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Compound of Interest

Compound Name: 4-Methylcyclohexane-1,3-diamine

Cat. No.: B079753

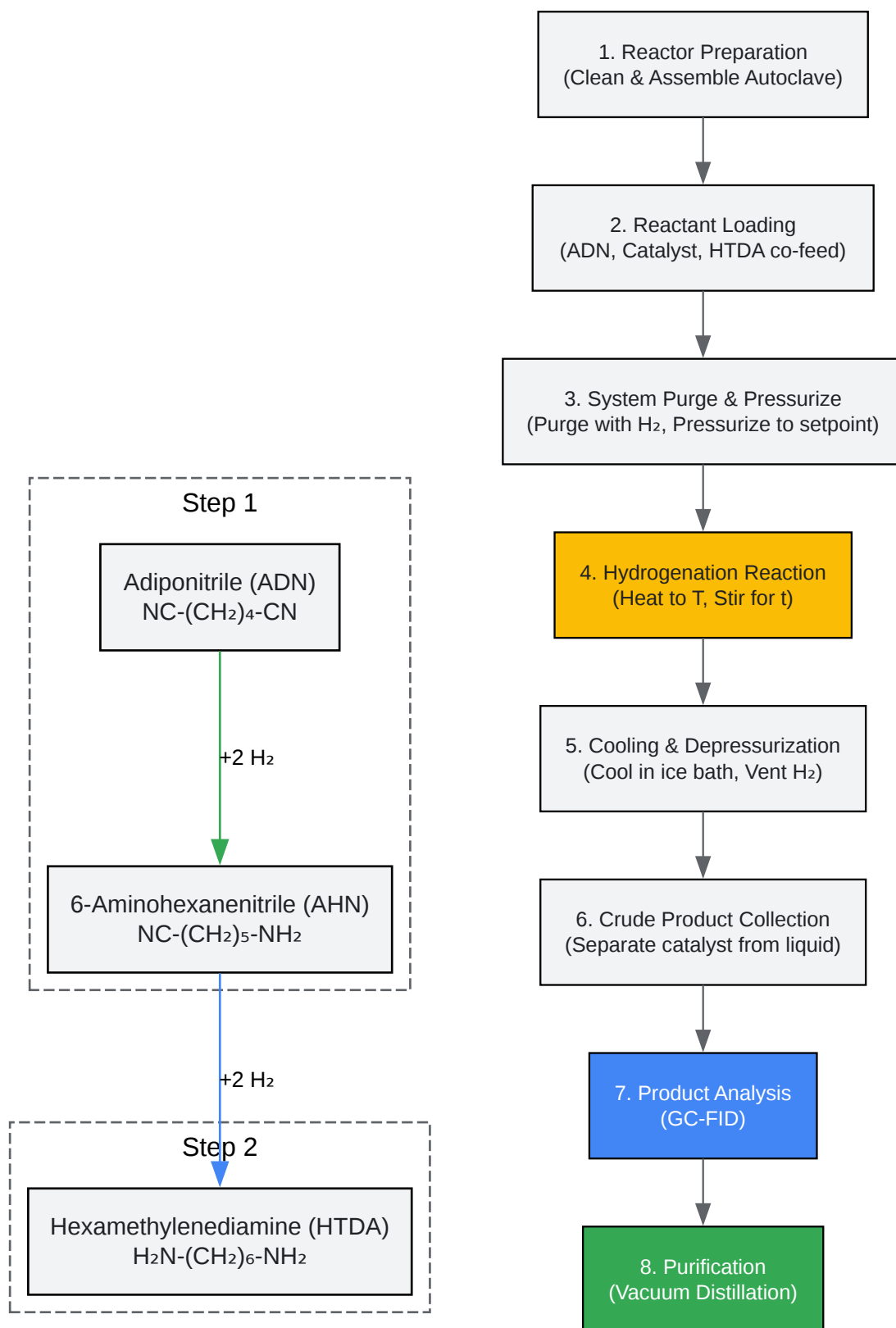
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Audience: Researchers, scientists, and drug development professionals.

Introduction: Hexamethylenediamine (HMDA), also referred to as HTDA, is a crucial chemical intermediate, primarily utilized in the production of nylon 6,6 polyamide through polycondensation with adipic acid.[1] The industrial synthesis of HTDA is predominantly achieved via the catalytic hydrogenation of adiponitrile (ADN).[1][2] This process involves the reduction of the nitrile groups of ADN to primary amine groups. The reaction is typically carried out in the liquid phase using various metal catalysts, with reaction conditions being a critical determinant of yield and selectivity.[3] This document provides detailed protocols and experimental parameters for the synthesis of HTDA, focusing on methods using Raney-type and supported nickel catalysts.

Reaction Pathway

The hydrogenation of adiponitrile to hexamethylenediamine is a consecutive reaction that proceeds through the intermediate 6-aminohexanenitrile (AHN).[1][4] The overall reaction involves the addition of four moles of hydrogen to one mole of adiponitrile. A highly reactive imine intermediate is also formed during the process.[1][5]



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References

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